

m-Chlorophenylphenyldichlorosilane safety data sheet (SDS)

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Compound of Interest

Compound Name: *m-Chlorophenylphenyldichlorosilane*
CAS No.: 36964-84-8
Cat. No.: B14669880

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Technical Whitepaper: Handling, Reactivity, and Applications of **m-Chlorophenylphenyldichlorosilane**

Part 1: Executive Summary & Chemical Identity

Target Audience: Medicinal Chemists, Process Safety Engineers, and Materials Scientists.

m-Chlorophenylphenyldichlorosilane (Structure: $m\text{-ClC}_6\text{H}_4\text{Si(Ph)Cl}_2$) represents a specialized class of diaryldichlorosilanes used primarily as bulky silylating agents and intermediates in the synthesis of silicon-containing pharmacophores. Unlike common reagents like TBDMS-Cl, this compound introduces a chiral center (if the other ligands differ) or a prochiral center with distinct electronic properties due to the meta-chloro substituent.

This guide moves beyond standard safety data to address the mechanistic implications of the meta-chloro substitution, which exerts an electron-withdrawing inductive effect (

), thereby increasing the electrophilicity of the silicon center compared to unsubstituted diphenyldichlorosilane.

Table 1: Physicochemical & Hazard Profile

Property	Specification / Data
Chemical Formula	C ₁₂ H ₉ Cl ₃ Si
Molecular Weight	287.64 g/mol
Physical State	Colorless to pale yellow liquid (fuming)
Boiling Point	~305°C (Predicted based on Ar ₂ SiCl ₂ analogs)
Density	~1.25 g/mL
Reactivity Group	Chlorosilane (Water Reactive)
GHS Classification	Skin Corr. 1B, Eye Dam. 1, Acute Tox. (Inhalation)
Key Byproduct	Hydrogen Chloride (HCl) gas upon contact with moisture

Part 2: Critical Hazards & Reactivity Profile

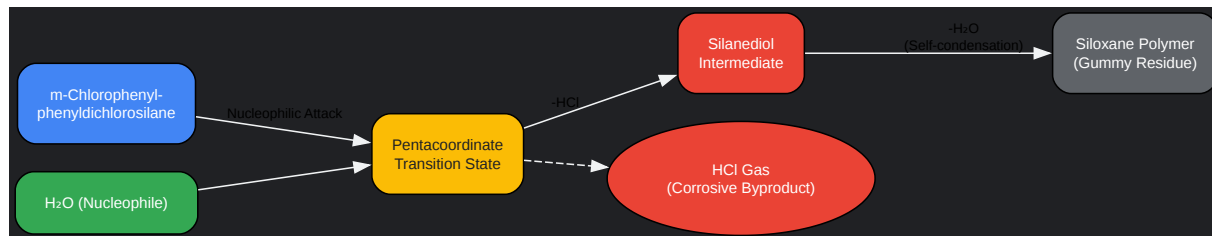
The primary hazard of **m-chlorophenylphenyldichlorosilane** is not merely its toxicity, but its hydrolytic kinetics. The presence of the electron-withdrawing chlorine atom on the phenyl ring destabilizes the Si-Cl bond relative to diphenyldichlorosilane, making it more susceptible to rapid hydrolysis.

The Hydrolysis Mechanism (The "Invisible" Hazard)

When exposed to atmospheric moisture, the compound undergoes rapid

-Si nucleophilic substitution. This is an exothermic process that generates 2 equivalents of HCl for every mole of silane.

Expert Insight: In a drug development context, failure to control this hydrolysis leads to acidic degradation of sensitive pharmacophores (e.g., Boc-protected amines or acetals) present in the reaction matrix.



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Figure 1: Hydrolysis pathway showing the critical generation of HCl and subsequent polymerization to siloxanes.

Part 3: Operational Safety & Engineering Controls

Standard nitrile gloves are insufficient for prolonged handling of organochlorosilanes. The HCl generated upon contact with ambient humidity on the glove surface can permeate nitrile rubber.

Validated PPE Protocol

- Primary Barrier: Silver Shield® (Laminate) or Viton® gloves.
- Secondary Barrier: 8-mil Nitrile gloves (for dexterity, worn over laminates).
- Respiratory: Fume hood required. If outside containment, a full-face respirator with Acid Gas (AG) cartridges is mandatory.

Experimental Handling (Schlenk/Syringe Technique)

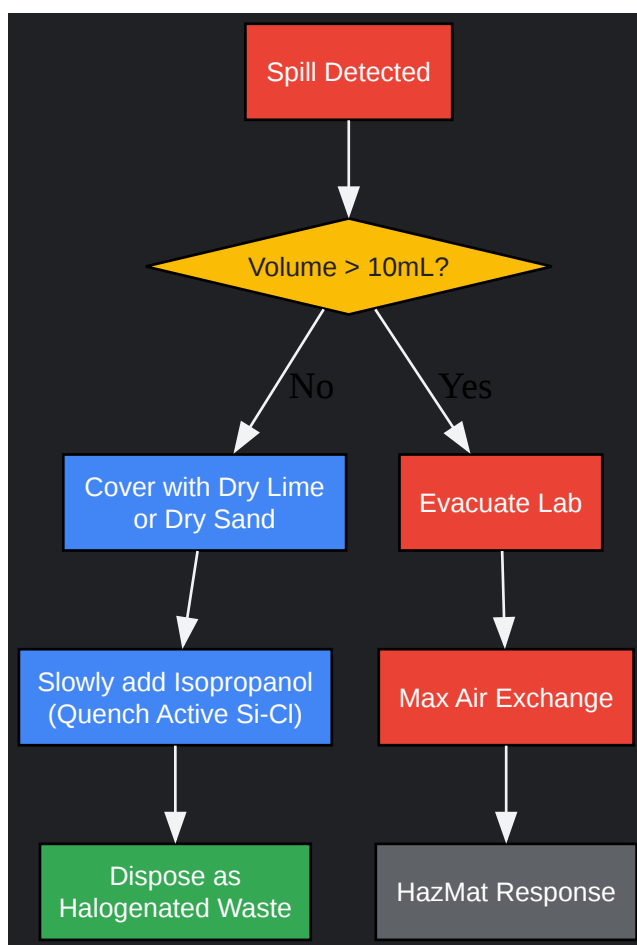
To ensure experimental integrity and safety, the following "Self-Validating" protocol should be used. "Self-validating" means the system provides visual cues if integrity is breached.

- Glassware Prep: Flame-dry all glassware under vacuum. Validation: Moisture indicators (e.g., cobalt chloride paper at the vacuum outlet) must remain blue.
- Reagent Transfer: Use positive pressure nitrogen/argon. Do not pour.

- Technique: Insert a needle connected to an inert gas line into the reagent bottle septum before withdrawing liquid with a syringe. This prevents vacuum lock and moist air ingress.
- Visual Check: If the liquid in the syringe turns cloudy or white smoke appears at the needle tip, the syringe barrel is compromised (moisture ingress). Abort transfer immediately.

Part 4: Emergency Response & Decontamination

In the event of a spill, water must never be added directly. This will cause a violent exothermic reaction and an expanding cloud of acid mist.



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Figure 2: Decision logic for chlorosilane spill management. Note the use of Isopropanol for quenching rather than water.

Quenching Protocol: For cleaning glassware or quenching reaction mixtures, use a solution of 10% Isopropanol in Hexanes with solid Sodium Bicarbonate added.

- Mechanism:[1][2][3][4] The alcohol reacts with the silane to form a silyl ether (less reactive) and HCl, which is immediately neutralized by the bicarbonate in situ.

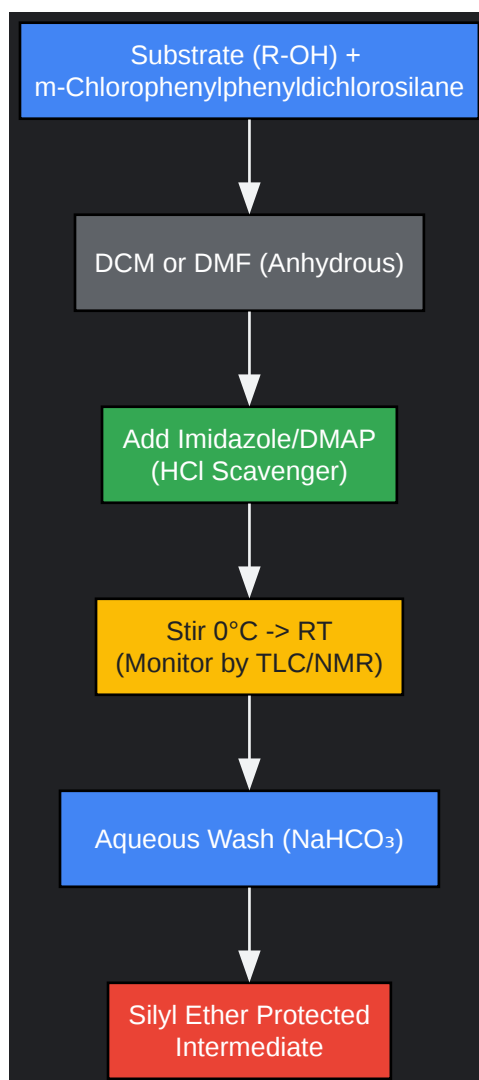
Part 5: Synthetic Utility in Drug Development

In medicinal chemistry, **m-chlorophenylphenyldichlorosilane** serves two advanced functions:

- Silicon-Switch Bioisosteres: Replacing a quaternary carbon with silicon (C/Si switch) increases lipophilicity and alters bond lengths (C-C 1.54 Å vs Si-C 1.87 Å). The m-chloro group provides a handle for further cross-coupling (e.g., Suzuki-Miyaura) or serves to modulate the metabolic stability of the ring.
- Bulky Protecting Groups: The resulting silyl ethers are significantly more stable to acid/base hydrolysis than TMS or TBDMS groups due to the steric bulk of the two aryl rings.

Synthesis Workflow: Silyl Ether Formation

To maximize yield and minimize side reactions (HCl degradation), an amine base (Imidazole or Pyridine) is strictly required as an HCl scavenger.



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Figure 3: Synthetic workflow for silyl protection, emphasizing the critical addition of base scavengers.

References

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